

# Solubility Profile of Diethyl Diallylmalonate in Common Organic Solvents: A Technical Guide

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## Compound of Interest

Compound Name: Diethyl diallylmalonate

Cat. No.: B042340

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## Introduction

**Diethyl diallylmalonate** is a versatile organic compound with significant applications in chemical synthesis, particularly as a precursor for various carbocyclic and heterocyclic structures. A thorough understanding of its solubility in common organic solvents is paramount for its effective use in reaction design, purification processes, and formulation development. This technical guide provides a comprehensive overview of the available solubility data for **diethyl diallylmalonate**, detailed experimental protocols for its solubility determination and synthesis, and a visual representation of its synthetic pathway.

## Core Data Presentation: Solubility

The solubility of **diethyl diallylmalonate** is a critical parameter for its handling and application in a laboratory setting. While extensive quantitative data is limited in publicly available literature, a compilation of qualitative and the available quantitative information is presented below. The principle of "like dissolves like" suggests that this ester, with its moderate polarity, will exhibit good solubility in a range of common organic solvents.

| Solvent                   | Chemical Formula                                | Solubility | Temperature (°C) |
|---------------------------|---|------------|------------------|
| Water                     | H <sub>2</sub> O                                | 0.72 g/L   | 25               |
| Ethanol                   | C <sub>2</sub> H <sub>5</sub> OH                | Soluble    | Not Specified    |
| Diethyl Ether             | (C <sub>2</sub> H <sub>5</sub> ) <sub>2</sub> O | Soluble    | Not Specified    |
| Chloroform                | CHCl <sub>3</sub>                               | Soluble    | Not Specified    |
| Dimethyl Sulfoxide (DMSO) | (CH <sub>3</sub> ) <sub>2</sub> SO              | Soluble    | Not Specified    |
| Methanol                  | CH <sub>3</sub> OH                              | Soluble    | Not Specified    |

Note: "Soluble" indicates that the sources state solubility without providing specific quantitative values. Further experimental verification is recommended for precise measurements.

## Experimental Protocols

### Determination of Solubility

The following is a generalized gravimetric method for determining the solubility of a liquid solute like **diethyl diallylmalonate** in an organic solvent. This protocol can be adapted for various solvents and temperatures to generate precise quantitative data.

Materials:

- **Diethyl diallylmalonate** (high purity)
- Selected organic solvents (analytical grade)
- Thermostatically controlled shaker or water bath
- Analytical balance (readable to  $\pm 0.1$  mg)
- Glass vials with screw caps
- Syringe filters (solvent-compatible, e.g., 0.22  $\mu$ m PTFE)
- Volumetric flasks and pipettes

- Evaporating dish or pre-weighed vials
- Vacuum oven or desiccator

Procedure:

- Equilibration:
  - Add an excess amount of **diethyl diallylmalonate** to a series of glass vials.
  - To each vial, add a known volume (e.g., 5.0 mL) of the selected organic solvent.
  - Securely cap the vials to prevent solvent evaporation.
  - Place the vials in a thermostatic shaker set to the desired temperature (e.g., 25 °C).
  - Agitate the vials for a sufficient period (e.g., 24-48 hours) to ensure the solution reaches equilibrium.
- Sample Extraction and Filtration:
  - After equilibration, allow the vials to stand undisturbed at the set temperature for at least 2 hours to allow any undissolved solute to settle.
  - Carefully withdraw a known volume (e.g., 2.0 mL) of the clear supernatant using a pipette. To avoid transferring any solid particles, it is advisable to use a syringe filter.
  - Transfer the filtered aliquot to a pre-weighed evaporating dish or vial.
- Solvent Evaporation and Quantification:
  - Carefully evaporate the solvent from the dish or vial. This can be achieved by placing it in a vacuum oven at a temperature below the boiling point of **diethyl diallylmalonate** or by using a gentle stream of inert gas (e.g., nitrogen).
  - Once the solvent is completely removed, place the dish or vial in a desiccator to cool to room temperature and to remove any residual moisture.

- Weigh the dish or vial containing the solute residue on an analytical balance.
- Calculation of Solubility:
  - Calculate the mass of the dissolved **diethyl diallylmalonate** by subtracting the initial weight of the empty dish or vial from the final weight.
  - The solubility can then be expressed in various units, such as g/100mL or mg/mL, using the following formula:

$$\text{Solubility (g/100mL)} = (\text{Mass of residue (g)} / \text{Volume of aliquot (mL)}) * 100$$

## Synthesis of Diethyl Diallylmalonate

The standard laboratory synthesis of **diethyl diallylmalonate** involves the alkylation of diethyl malonate with allyl bromide in the presence of a suitable base.

Materials:

- Diethyl malonate
- Allyl bromide
- Sodium ethoxide or Sodium hydride
- Anhydrous ethanol or Tetrahydrofuran (THF)
- Saturated aqueous ammonium chloride (NH<sub>4</sub>Cl) solution
- Ethyl acetate
- Anhydrous magnesium sulfate (MgSO<sub>4</sub>) or sodium sulfate (Na<sub>2</sub>SO<sub>4</sub>)
- Round-bottom flask
- Magnetic stirrer and stir bar
- Reflux condenser

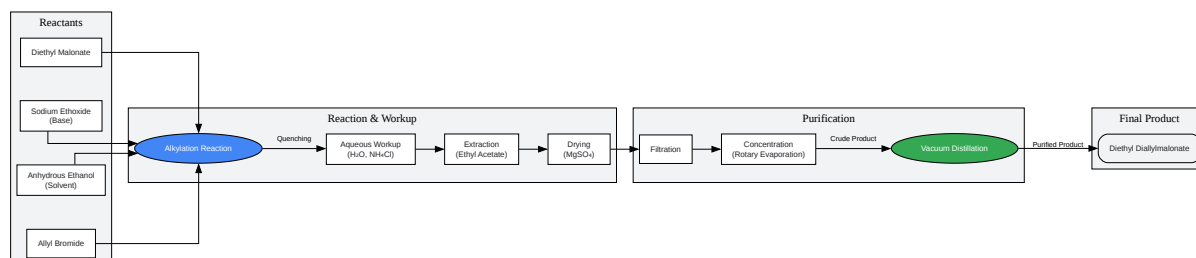
- Separatory funnel
- Rotary evaporator

Procedure using Sodium Ethoxide:

- Prepare a solution of sodium ethoxide in anhydrous ethanol in a round-bottom flask equipped with a magnetic stirrer and a reflux condenser.
- Cool the solution to 0-5 °C using an ice bath.
- Slowly add diethyl malonate to the stirred sodium ethoxide solution.
- After the addition is complete, add allyl bromide dropwise to the reaction mixture, maintaining the temperature below 10 °C.
- Once the addition of allyl bromide is complete, remove the ice bath and allow the reaction mixture to warm to room temperature. Continue stirring for several hours or until the reaction is complete (monitored by TLC).
- Remove the ethanol under reduced pressure using a rotary evaporator.
- To the residue, add water and extract the product with ethyl acetate.
- Wash the organic layer with a saturated aqueous  $\text{NH}_4\text{Cl}$  solution and then with brine.
- Dry the organic layer over anhydrous  $\text{MgSO}_4$  or  $\text{Na}_2\text{SO}_4$ , filter, and concentrate under reduced pressure to obtain the crude **diethyl diallylmalonate**.
- The crude product can be further purified by vacuum distillation.

## Mandatory Visualizations

The synthesis of **diethyl diallylmalonate** can be represented as a logical workflow.



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